

Removing unreacted aldehyde from reductive amination mixtures

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Compound of Interest

Compound Name: 1-Boc-3-[(4-bromo-benzylamino)-methyl]-piperidine

CAS No.: 887587-21-5

Cat. No.: B12446977

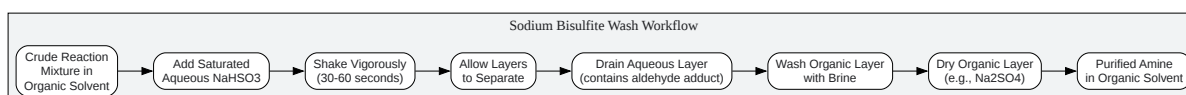
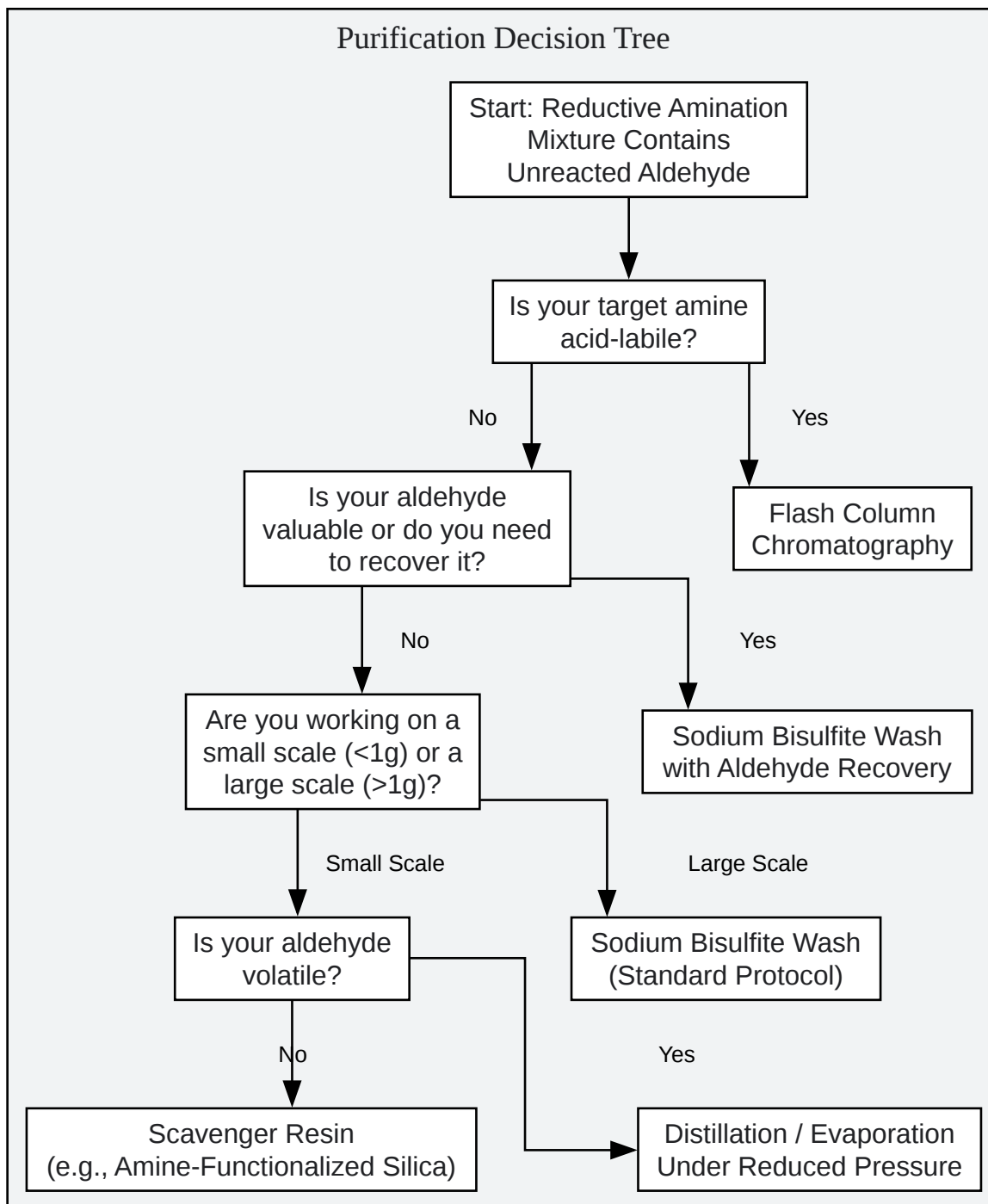
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Technical Support Center: Reductive Amination Workup

Welcome to the technical support center for post-reductive amination purification. This guide is designed for researchers, scientists, and drug development professionals to navigate the common challenge of removing unreacted aldehydes from their reaction mixtures. Here, we provide in-depth troubleshooting advice, frequently asked questions, and detailed protocols to ensure the successful isolation of your target amine.

Troubleshooting Guide: Selecting Your Purification Strategy

The optimal method for removing a residual aldehyde is highly dependent on the specific properties of your aldehyde, the desired amine product, and the reaction scale. This decision tree will guide you to the most suitable technique for your situation.



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